

Application of Periostin Antibodies for Flow Cytometry: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Postin*

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Introduction

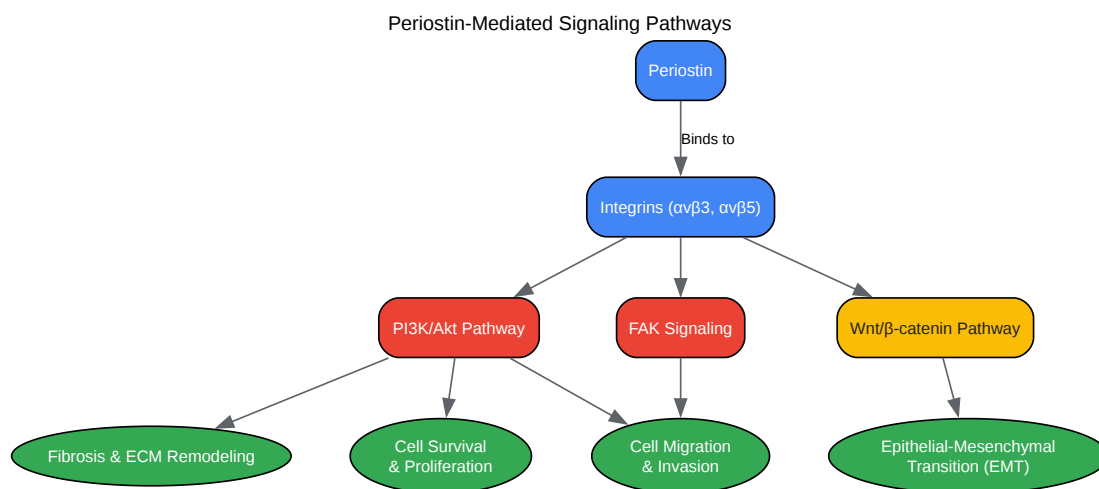
Periostin (POSTN), also known as osteoblast-specific factor 2 (OSF-2), is a secreted, disulfide-linked protein that functions as a key extracellular matrix component. It plays a crucial role in tissue development, remodeling, and is increasingly recognized as a significant factor in various pathologies, including fibrosis, inflammatory diseases, and cancer.[1][2] As a ligand for integrins such as $\alpha\beta3$ and $\alpha\beta5$, Periostin modulates cell adhesion, migration, and proliferation, influencing the tumor microenvironment and metastatic processes.[3][4] Given its pivotal role in disease progression, accurate detection and quantification of Periostin expression at the single-cell level are critical for both basic research and the development of novel therapeutic strategies.

Flow cytometry provides a powerful platform for the analysis of Periostin expression in heterogeneous cell populations. This application note offers detailed protocols for the detection of intracellular Periostin using fluorescently labeled antibodies, along with guidance on data interpretation and troubleshooting.

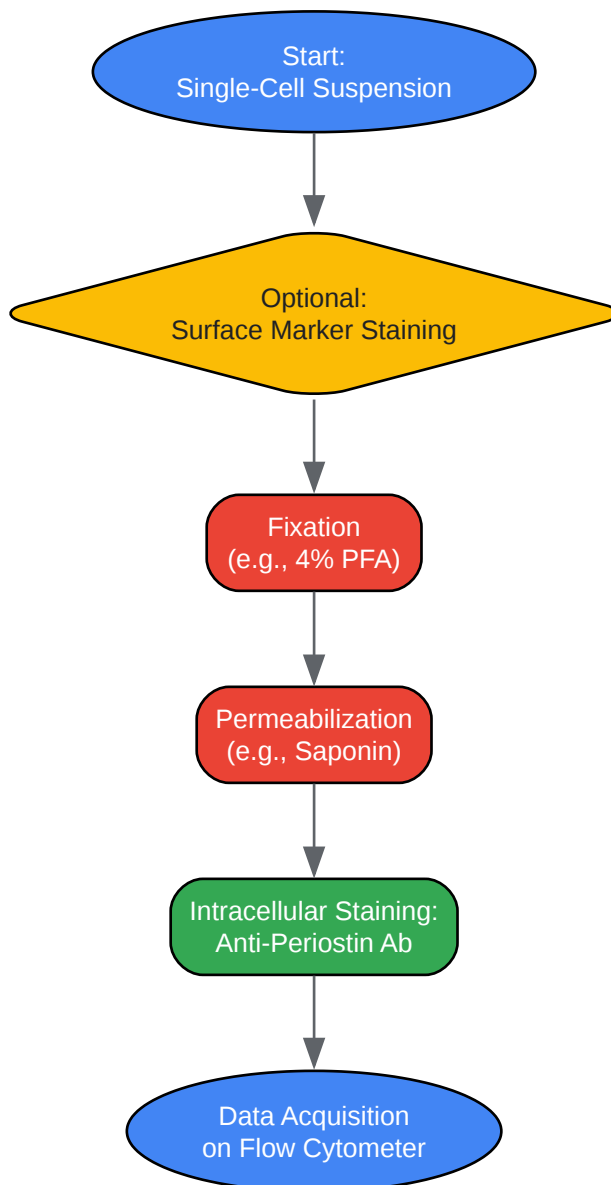
Signaling Pathways Involving Periostin

Periostin exerts its biological functions by activating several key signaling pathways upon binding to cell surface integrins. These pathways are integral to processes such as cell survival, proliferation, migration, and tissue remodeling. Understanding these pathways is essential for contextualizing the results of Periostin expression analysis.

Periostin-Mediated Signaling Pathways



Intracellular Periostin Staining Workflow



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References

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- 4. Periostin drives extracellular matrix degradation, stemness, and chemoresistance by activating the MAPK/ERK signaling pathway in triple-negative breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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